

# Di-2-thienylglycolic acid CAS number and molecular formula.

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## Compound of Interest

Compound Name: *Di-2-thienylglycolic acid*

Cat. No.: B043172

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## In-Depth Technical Guide to Di-2-thienylglycolic Acid

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Identity

CAS Number: 4746-63-8[1][2]

Molecular Formula: C<sub>10</sub>H<sub>8</sub>O<sub>3</sub>S<sub>2</sub>[1][3]

This document provides a comprehensive overview of **Di-2-thienylglycolic acid**, a key intermediate in the synthesis of active pharmaceutical ingredients (APIs), most notably Tiotropium Bromide.[3]

### Physicochemical Properties

A summary of the key physicochemical properties of **Di-2-thienylglycolic acid** is presented in the table below. This data is essential for understanding the compound's behavior in various experimental and manufacturing settings.

Property	Value	Source
Molecular Weight	240.29 g/mol	[2]
Melting Point	93 °C	[2]
Boiling Point (Predicted)	436.5 ± 40.0 °C	[2]
Density (Predicted)	1.527 ± 0.06 g/cm <sup>3</sup>	[2]
Purity (Commercial)	>95% (HPLC)	[3]

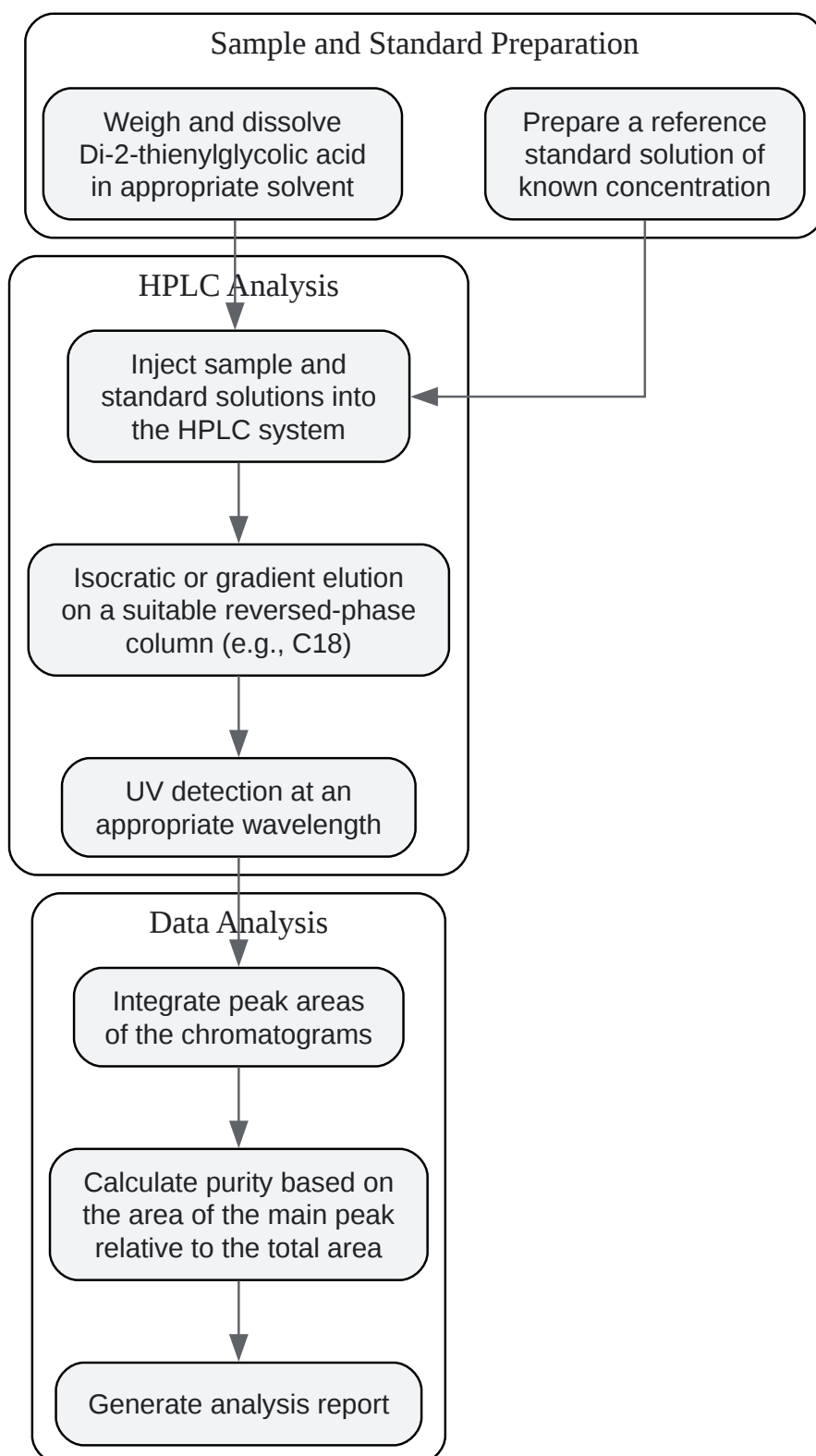
## Synthesis and Experimental Protocols

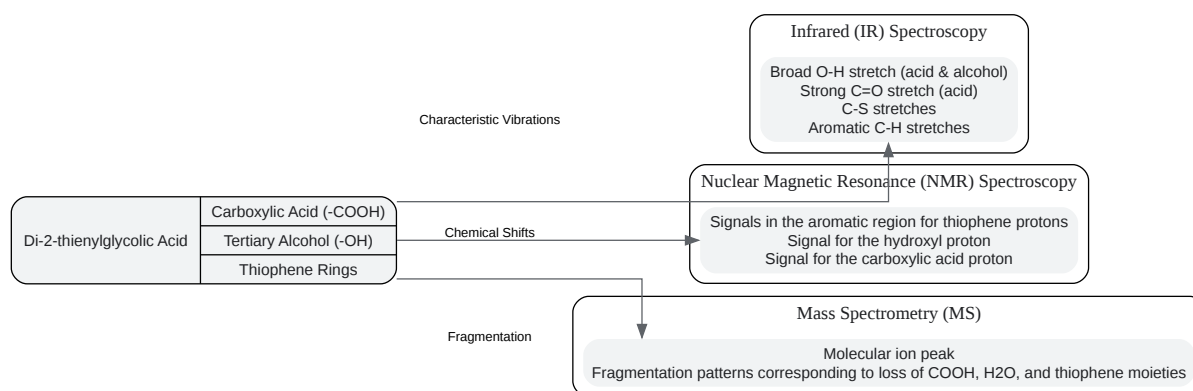
**Di-2-thienylglycolic acid** is a crucial precursor in the manufacturing of Tiotropium Bromide. The synthesis generally involves the reaction of a 2-thienyl derivative. While specific, detailed laboratory-scale synthesis protocols are not extensively published in peer-reviewed journals, the principles can be inferred from patent literature. A generalized synthetic workflow is outlined below.

### Logical Workflow for the Synthesis of Tiotropium Bromide via Di-2-thienylglycolic Acid

The following diagram illustrates the logical progression from starting materials to the final API, highlighting the central role of **Di-2-thienylglycolic acid**.







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## References

- 1. [Dithienyl glycolic acid (25 mg) (2-hydroxy-2,2-di(thiophen-2-yl)acetic acid)] - CAS [4746-63-8] [store.usp.org]
- 2. 2-HYDROXY-2,2-BIS(2-THIENYL) ACETIC ACID | 4746-63-8 [amp.chemicalbook.com]
- 3. Di-2-thienylglycolic Acid | LGC Standards [lgcstandards.com]
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